Penicillic Acid: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Penillic acid*

Cat. No.: *B1253385*

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Abstract

Penicillic acid, a mycotoxin produced by various species of Penicillium and Aspergillus, has garnered significant scientific interest due to its diverse biological activities. Initially identified as an antimicrobial agent, its potential applications have been overshadowed by its cytotoxic, carcinogenic, and genotoxic properties. This technical guide provides an in-depth review of the current knowledge on penicillic acid, encompassing its chemical and physical properties, biosynthesis, and multifaceted biological effects. Detailed experimental protocols for assessing its activity and a summary of quantitative data are presented to facilitate further research and drug development efforts. Furthermore, key signaling pathways and molecular mechanisms underlying its biological actions are illustrated.

Introduction

First isolated in 1913 from Penicillium puberulum found on moldy corn, penicillic acid is a polyketide mycotoxin that contaminates a variety of food and feedstuffs, including grains, beans, and fruits.[1][2] Its chemical structure, an unsaturated lactone, is responsible for its reactivity and diverse biological effects.[1] While exhibiting antibiotic properties against both

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Gram-positive and Gram-negative bacteria, its toxicity to plant and animal cells has limited its therapeutic potential.[1][3] This document serves as a comprehensive resource for researchers, providing detailed information on the chemical properties, biosynthesis, biological activities, and underlying molecular mechanisms of penicillic acid.

Chemical and Physical Properties

Penicillic acid ($C_8H_{10}O_4$) is a white, water-soluble crystalline solid.[1] It exists in tautomeric equilibrium between a lactone and an open-chain acid form.[4]

Table 1: Chemical and Physical Properties of Penicillic Acid

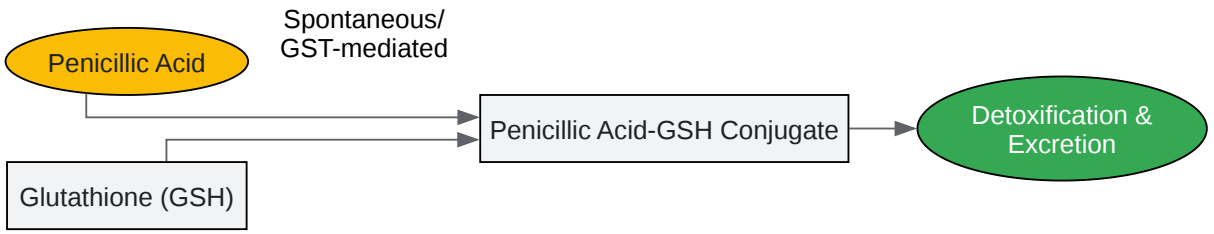
Property	Value	Reference(s)
IUPAC Name	3-Methoxy-5-methyl-4-oxo-2,5-hexadienoic acid	[5]
CAS Number	90-65-3	[5]
Molecular Formula	$C_8H_{10}O_4$	[5]
Molecular Weight	170.16 g/mol	[5]
Melting Point	83-84 °C	[2]
Solubility	Moderately soluble in cold water; soluble in hot water, alcohol, ether, benzene, chloroform.	[2]
UV max	~220 nm	[4]

Biosynthesis of Penicillic Acid

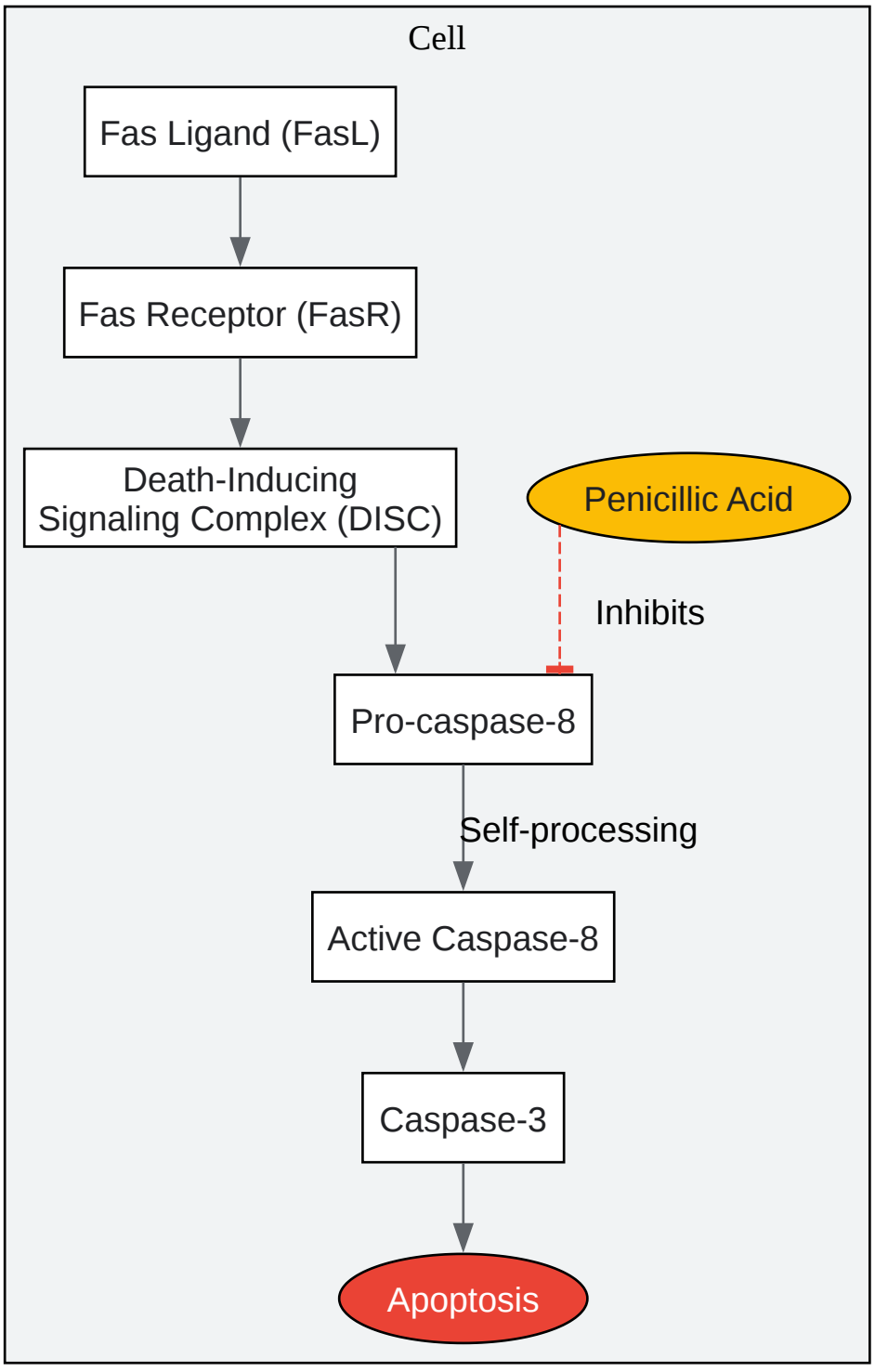
The biosynthesis of penicillic acid is a complex enzymatic process. While the complete pathway is still under investigation, a proposed pathway involves a non-reducing polyketide synthase (NR-PKS), a flavin-containing monooxygenase (FMO), an O-methyltransferase (OMeT), and a short-chain reductase (SDR).

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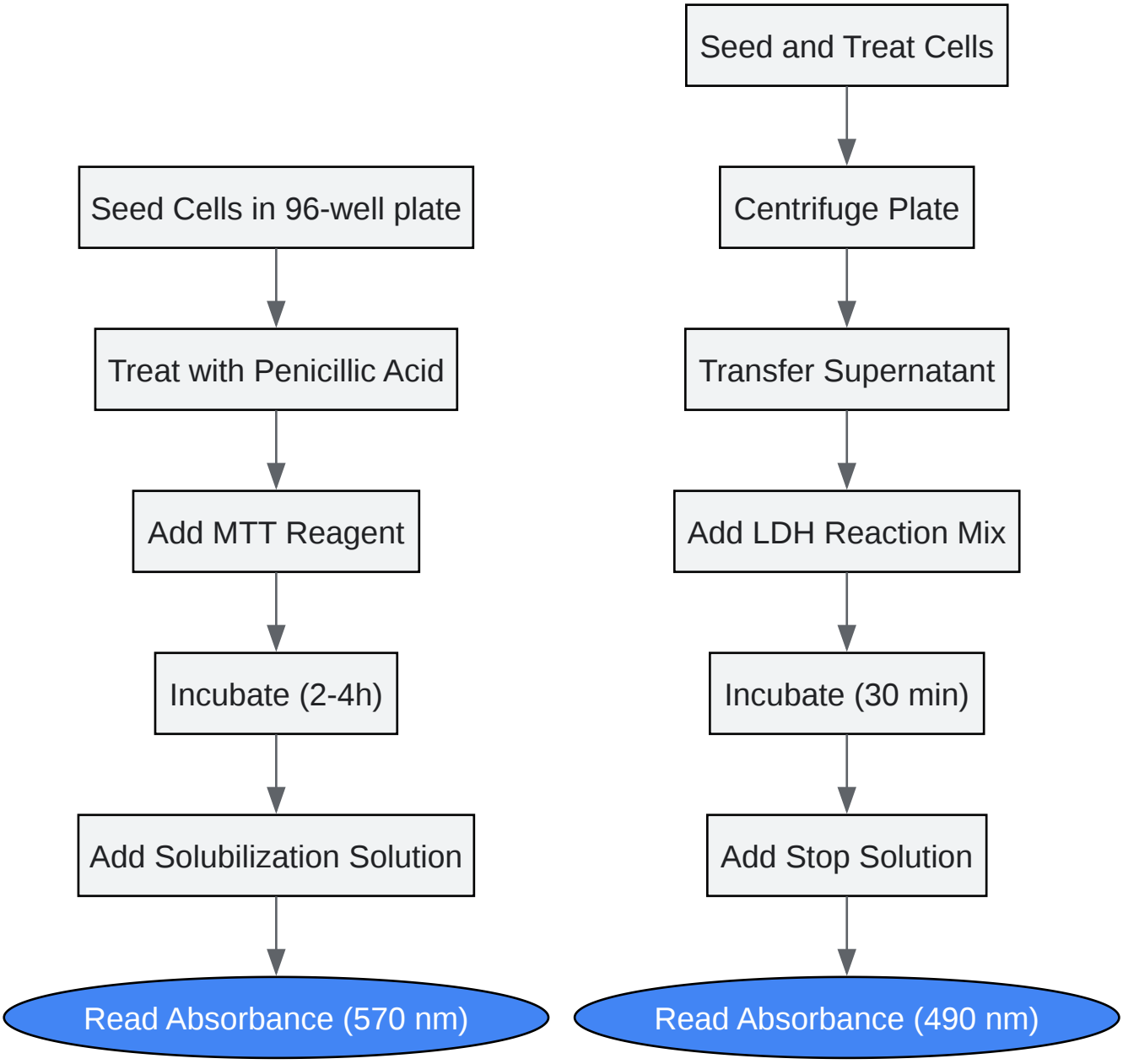




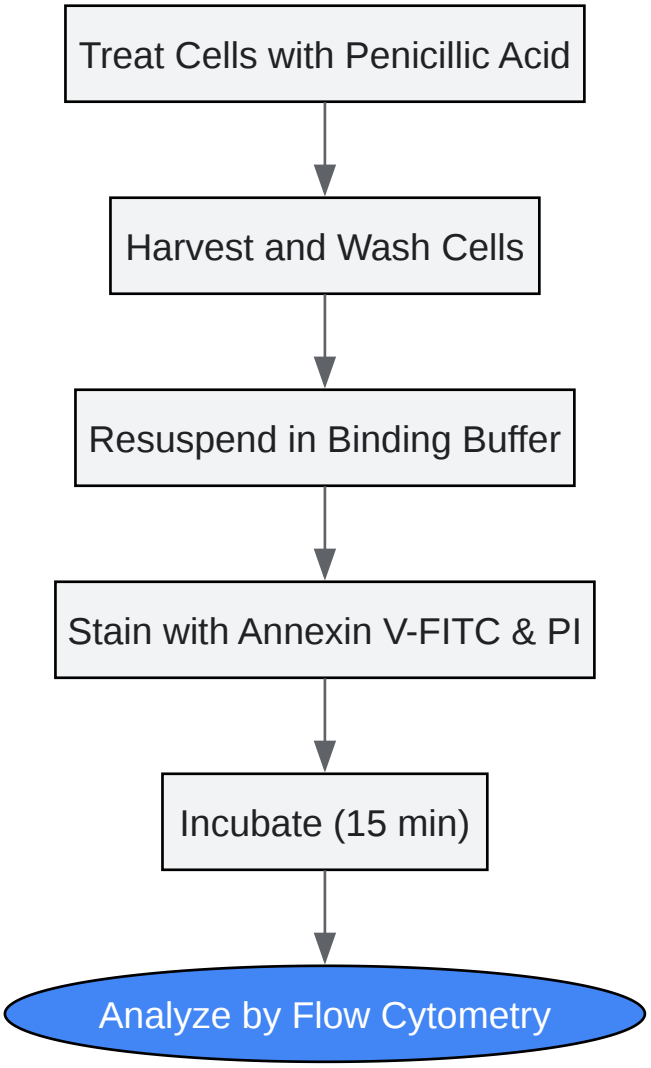
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